



# Seletalisib Technical Support Center: Stability, Storage, and Handling Guide

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Compound of Interest		
Compound Name:	Seletalisib	
Cat. No.:	B610767	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage conditions for **Seletalisib** for research purposes.

## Frequently Asked Questions (FAQs)

Q1: How should I store Seletalisib upon receipt?

A: **Seletalisib** is shipped at room temperature and has shown stability under these conditions for the duration of shipping.[1] Upon receipt, it is crucial to store the compound under the recommended conditions to ensure its long-term stability.

Q2: What are the recommended storage conditions for solid **Seletalisib**?

A: For long-term storage, **Seletalisib** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.[2]

Q3: How should I prepare and store **Seletalisib** stock solutions?

A: It is recommended to prepare a concentrated stock solution in a suitable solvent like DMSO. [2][3] For storage, it is advised to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3] Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.[2] Some sources suggest a shorter storage period of 6 months at -80°C and 1 month at -20°C for stock solutions.[3]



Q4: What is the best solvent to dissolve Seletalisib?

A: **Seletalisib** is soluble in DMSO at a concentration of at least 83.3 mg/mL (172.52 mM).[2][3] It is important to use high-quality, anhydrous DMSO, as the presence of water can affect the solubility and stability of the compound.[2]

Q5: My **Seletalisib** solution appears to have precipitated. What should I do?

A: If you observe precipitation, you can gently warm the solution to 37°C and use an ultrasonic bath to aid in redissolution.[3] To prevent precipitation, ensure you are using a sufficiently high concentration of DMSO and consider preparing fresh dilutions for your experiments.

Q6: How should I prepare **Seletalisib** for in vivo experiments?

A: For in vivo studies, it is recommended to prepare the working solution fresh on the day of use.[2] One suggested formulation involves diluting a DMSO stock solution into a vehicle consisting of PEG300, Tween-80, and sterile water.[1] Another option is to dilute the DMSO stock in corn oil.[1] The final formulation will depend on the specific requirements of your animal model and experimental design.

## **Troubleshooting Guide**



Issue	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results	Compound degradation due to improper storage.	Ensure Seletalisib powder and stock solutions are stored at the correct temperatures and protected from light. Aliquot stock solutions to minimize freeze-thaw cycles.
Inaccurate concentration of the working solution.	Verify the initial concentration of your stock solution. Use calibrated pipettes for dilutions. Prepare fresh working solutions for each experiment.	
Precipitation of Seletalisib in aqueous media	Low solubility in aqueous buffers.	Increase the percentage of DMSO in the final working solution if your experimental system allows. Prepare dilutions immediately before use. Consider using a surfactant or co-solvent in your buffer, ensuring it is compatible with your assay.
Difficulty dissolving Seletalisib powder	Poor quality or hydrated solvent.	Use fresh, high-purity, anhydrous DMSO.[2] Gentle warming to 37°C and sonication can aid dissolution.

# Data Summary Storage Conditions



Form	Temperature	Duration	Source
Solid Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
Stock Solution in Solvent	-80°C	2 years	[2]
-20°C	1 year	[2]	

Solubility

Solvent	Concentration	Source
DMSO	≥ 83.3 mg/mL (172.52 mM)	[2][3]

# **Experimental Protocols**

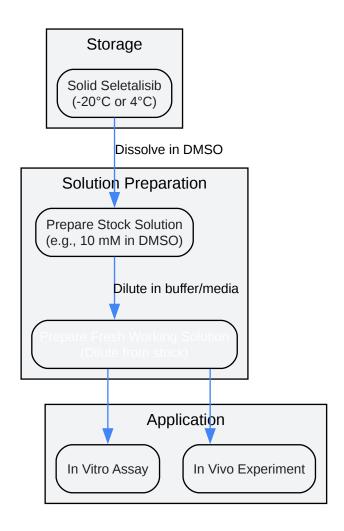
Preparation of a 10 mM Seletalisib Stock Solution in DMSO

- Materials:
  - Seletalisib powder (M.Wt: 482.85 g/mol )
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes
- Procedure:
  - 1. Allow the **Seletalisib** vial to equilibrate to room temperature before opening.
  - 2. Weigh the desired amount of **Seletalisib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.8285 mg of **Seletalisib**.
  - 3. Add the appropriate volume of anhydrous DMSO to the powder.
  - 4. Vortex the solution until the **Seletalisib** is completely dissolved. Gentle warming to 37°C or sonication can be used to facilitate dissolution if needed.[3]



- 5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- 6. Store the aliquots at -20°C or -80°C.[2]

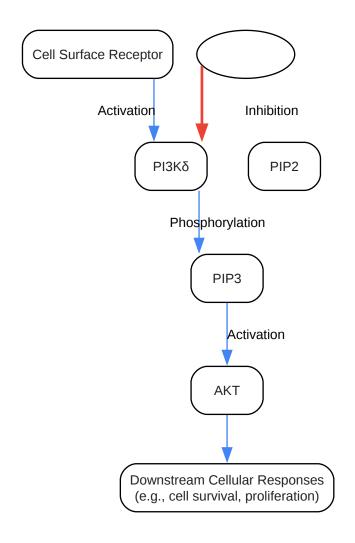
### **Visualizations**



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Caption: A typical workflow for handling **Seletalisib** in a research setting.





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Caption: Simplified PI3K $\delta$  signaling pathway and the inhibitory action of **Seletalisib**.

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## References

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- 2. Identification of the Major Degradation Pathways of Selumetinib [mdpi.com]



- 3. Seletalisib: Characterization of a Novel, Potent, and Selective Inhibitor of PI3K  $\delta$  PubMed [pubmed.ncbi.nlm.nih.gov]
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